

Safety and handling of ZK-90055 hydrochloride in the lab

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Compound of Interest

Compound Name: ZK-90055 hydrochloride

Cat. No.: B1649416

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Application Notes and Protocols: ZK-90055 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide essential information on the safe handling and laboratory use of **ZK-90055 hydrochloride**, a potent $\beta 2$ adrenergic receptor agonist. The following protocols are representative methods for characterizing the activity of this and similar compounds.

Safety and Handling

As a research chemical with limited safety data, **ZK-90055 hydrochloride** should be handled with caution. The following guidelines are based on general laboratory safety principles for handling potent pharmacological agents and information on $\beta 2$ adrenergic agonists.

Physicochemical Properties

Property	Value	Source
Chemical Name	ZK-90055 hydrochloride	[1]
Synonyms	N/A	[1]
CAS Number	84638-81-3	[1][2]
Molecular Formula	C ₁₆ H ₂₃ ClN ₂ O ₄	[1][2]
Molecular Weight	342.82 g/mol	[1][2]
Appearance	Solid powder	[3]
Purity	99.67%	[3]
Storage	Store at -20°C for up to 3 years (powder). In solvent, store at -80°C for up to 1 year.	[1][3]
Solubility	Information not readily available. It is recommended to test solubility in small quantities in appropriate solvents like DMSO or ethanol.	

General Safety Precautions

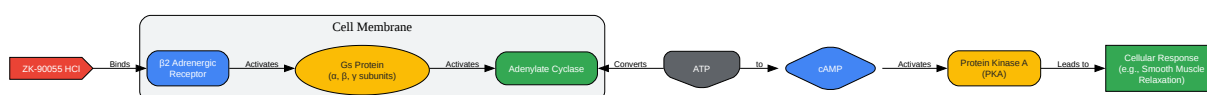
Precaution	Description
Personal Protective Equipment (PPE)	Always wear a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile) when handling ZK-90055 hydrochloride.
Ventilation	Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
Handling of Powder	Avoid generating dust. Use appropriate weighing techniques (e.g., weighing paper, enclosed balance) to prevent dispersal of the powder.
Skin and Eye Contact	Avoid direct contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
Inhalation	Avoid inhaling the powder. If inhalation occurs, move to fresh air immediately and seek medical attention.
Ingestion	Do not ingest. If ingestion occurs, rinse the mouth with water and seek immediate medical attention.
Waste Disposal	Dispose of waste containing ZK-90055 hydrochloride in accordance with local, state, and federal regulations for chemical waste.
Potential Hazards	As a β_2 adrenergic receptor agonist, accidental exposure could potentially lead to systemic effects such as tachycardia (increased heart rate), muscle tremors, and nervousness.

Experimental Protocols

The following are generalized protocols for assessing the in vitro activity of **ZK-90055 hydrochloride**.

β2 Adrenergic Receptor Signaling Pathway

Activation of the β2 adrenergic receptor by an agonist like **ZK-90055 hydrochloride** initiates a G-protein coupled signaling cascade, leading to an increase in intracellular cyclic AMP (cAMP).

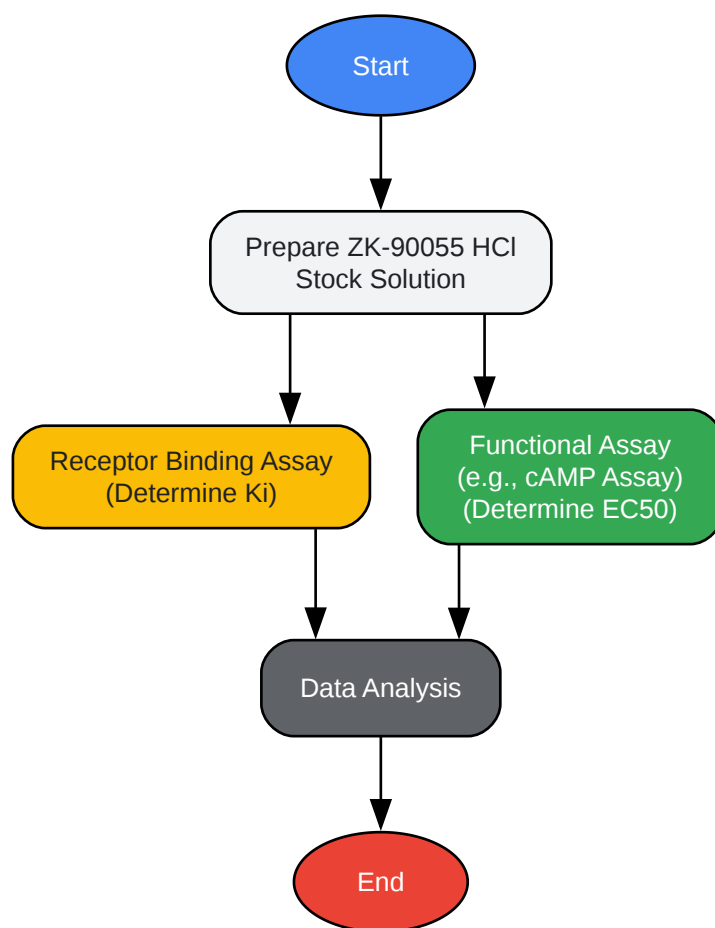


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Caption: β2 Adrenergic Receptor Signaling Pathway.

Experimental Workflow for In Vitro Characterization

The general workflow for characterizing a β2 adrenergic receptor agonist involves initial binding studies followed by functional assays to determine its potency and efficacy.



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References

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